

Delta-Guanidinovaleric Acid: A Comprehensive Technical Guide to its Basic Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *delta-Guanidinovaleric acid*

CAS No.: 462-93-1

Cat. No.: B1211841

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Delta-guanidinovaleric acid (δ -GVA), also known as 5-guanidinopentanoic acid, is a naturally occurring non-proteinogenic amino acid. Structurally, it is characterized by a five-carbon aliphatic chain with a terminal carboxylic acid group and a guanidino group at the delta position.^{[1][2]} This unique structure confers amphoteric properties to the molecule, with the guanidino group providing a strong basic character and the carboxylic acid group contributing acidic properties.^[2] **Delta-Guanidinovaleric acid** is a significant metabolite in arginine metabolism and has been identified as a uremic toxin, accumulating in patients with kidney disease.^{[1][3]} Its presence is notably elevated in hyperargininemia, a rare inherited metabolic disorder characterized by a deficiency of the enzyme arginase.^{[1][3][4][5][6]} Understanding the fundamental basic properties of δ -GVA is crucial for researchers investigating its physiological and pathological roles, as well as for professionals in drug development exploring its potential as a therapeutic target or biomarker.

This technical guide provides an in-depth exploration of the core basic properties of **delta-guanidinovaleric acid**, including its chemical structure, acid-base chemistry, and metabolic context. It is designed to be a valuable resource for scientists and researchers, offering both theoretical knowledge and practical experimental guidance.

Physicochemical Properties of Delta-Guanidinovaleric Acid

The basicity of **delta-guanidinovaleric acid** is primarily attributed to its guanidino group, which is one of the strongest organic bases in biological systems. This high basicity stems from the resonance stabilization of its protonated form, the guanidinium ion.

Property	Value/Description	Source(s)
Molecular Formula	C6H13N3O2	[2][7]
Molecular Weight	159.19 g/mol	[2][7]
IUPAC Name	5-(diaminomethylideneamino)pentanoic acid	[2][7]
pKa (Carboxylic Acid)	~4-5 (predicted)	[2]
pKa (Guanidino Group)	~12-13	[2]
Isoelectric Point (pI)	Estimated at ~8.5	Calculated based on pKa values
Physical State	White crystalline solid	[2]
Solubility	Soluble in water; poorly soluble in organic solvents	[2]

Isoelectric Point (pI) Estimation:

The isoelectric point (pI) is the pH at which a molecule carries no net electrical charge. For an amphoteric molecule like **delta-guanidinovaleric acid**, the pI can be estimated by averaging the pKa values of the two functional groups that are in their charged forms at the isoelectric

point. In this case, at the pI, the carboxylic acid group will be deprotonated (COO^-) and the guanidino group will be protonated ($\text{C}(\text{NH}_2)_2^+$). Therefore, the pI is calculated as the average of the pKa of the carboxylic acid and the pKa of the guanidinium group.

$$\text{pI} \approx (\text{pKa}_{\text{COOH}} + \text{pKa}_{\text{guanidinium}}) / 2$$

Using the approximate pKa values of 4.5 for the carboxylic acid and 12.5 for the guanidino group, the estimated isoelectric point is:

$$\text{pI} \approx (4.5 + 12.5) / 2 = 8.5$$

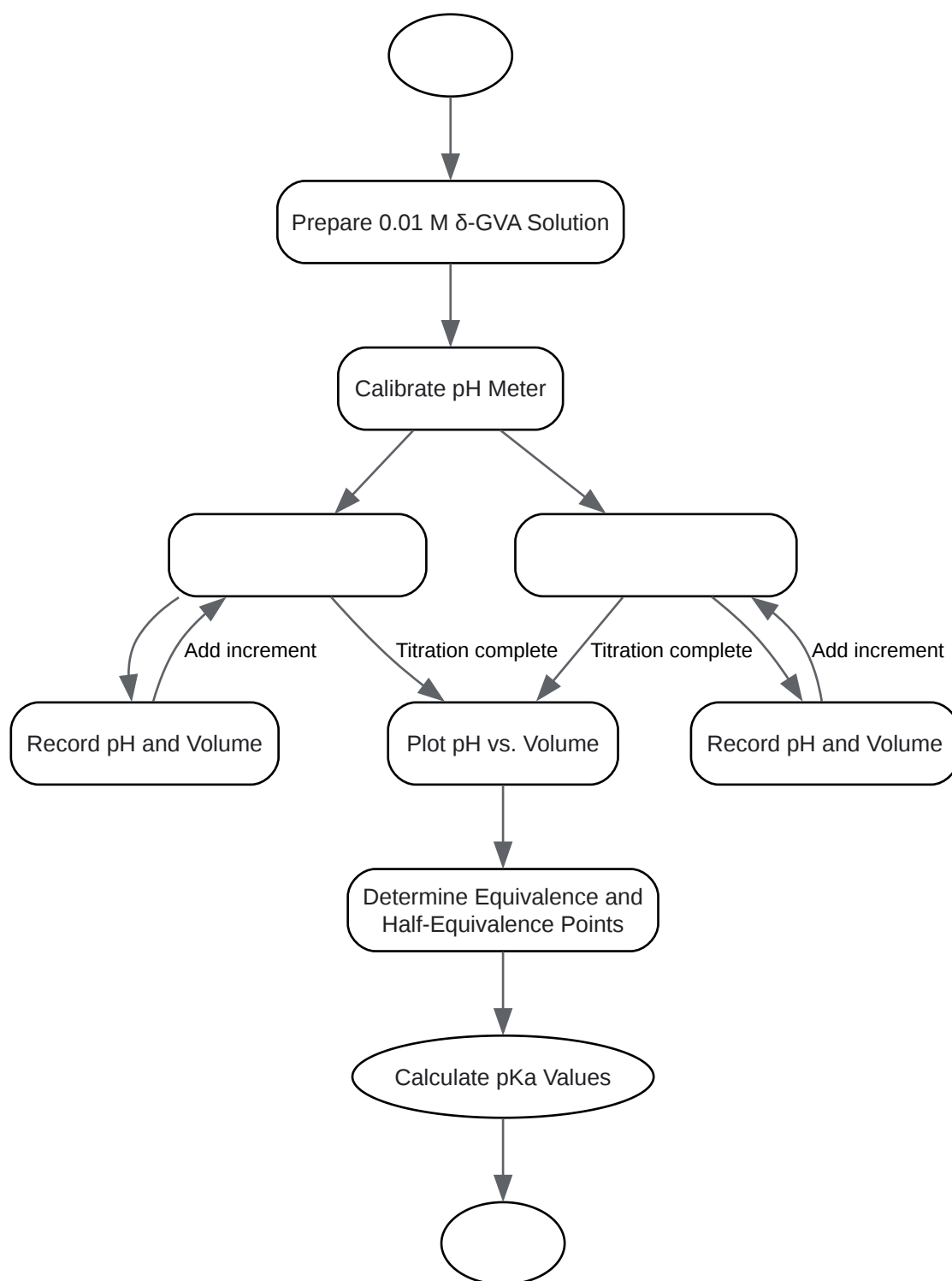
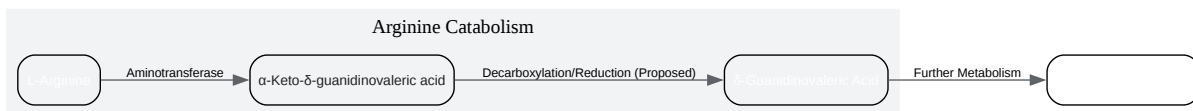
This relatively high pI reflects the strong basicity of the guanidino group.

Metabolic Context of Delta-Guanidinovaleric Acid

Delta-guanidinovaleric acid is intricately linked to the metabolism of arginine, a semi-essential amino acid. In healthy individuals, arginine is primarily metabolized via the urea cycle, where the enzyme arginase converts it to ornithine and urea. However, in conditions of arginase deficiency, such as hyperargininemia, alternative catabolic pathways for arginine become more prominent, leading to the accumulation of various guanidino compounds, including δ -GVA.^{[1][3][4]}

The formation of **delta-guanidinovaleric acid** is believed to occur through the transamination of arginine. This process involves the transfer of the α -amino group of arginine to an α -keto acid, producing α -keto- δ -guanidinovaleric acid. This intermediate can then be further metabolized to δ -GVA. While the specific enzymes responsible for the complete pathway in humans are not fully elucidated, aminotransferases are key players in this process.^{[8][9]}

The accumulation of δ -GVA and other guanidino compounds in hyperargininemia is associated with the neurological symptoms of the disease, suggesting a potential neurotoxic role.^{[1][4]}



[Click to download full resolution via product page](#)

Workflow for determining pKa values by potentiometric titration.

II. Determination of Isoelectric Point by Isoelectric Focusing (IEF)

Isoelectric focusing is a high-resolution electrophoretic technique used to separate molecules based on their isoelectric point. [10] Principle: A pH gradient is established in a gel matrix. When a sample containing **delta-guanidinovaleric acid** is applied, it will migrate through the gel under the influence of an electric field until it reaches the pH where its net charge is zero (its pI). At this point, it will stop migrating.

Materials:

- Isoelectric focusing unit
- Precast IEF gels with a suitable pH range (e.g., 3-10)
- Anode and cathode buffer solutions
- **Delta-guanidinovaleric acid** sample
- pI markers (a mixture of proteins or peptides with known pI values)
- Staining and destaining solutions

Procedure:

- Gel Rehydration: Rehydrate the IEF gel strip with a solution containing the sample and pI markers.
- Focusing: Place the rehydrated gel strip in the IEF unit and apply the appropriate voltage program. The molecules will migrate and focus at their respective pI values.
- Staining: After focusing, stain the gel to visualize the focused bands of the sample and the pI markers.

- Analysis: Determine the migration distance of the **delta-guanidinovaleric acid** band and compare it to the migration distances of the pI markers. Create a standard curve of migration distance versus pI using the markers.
- pI Determination: Interpolate the pI of **delta-guanidinovaleric acid** from the standard curve based on its migration distance.

Conclusion

Delta-guanidinovaleric acid is a molecule of significant interest due to its strong basic properties and its involvement in human metabolism, particularly in the context of hyperargininemia. Its basicity, governed by the guanidino group, results in a high isoelectric point. The accumulation of this compound in certain metabolic disorders highlights the importance of understanding its formation and clearance. The experimental protocols detailed in this guide provide a framework for the accurate characterization of the fundamental basic properties of **delta-guanidinovaleric acid**, which is essential for advancing research into its physiological functions and pathological implications.

References

- Marescau, B., Qureshi, I. A., De Deyn, P., Letarte, J., Ryba, R., & Lowenthal, A. (1989). Guanidino compounds in hyperargininemia. *Metabolism*, 38(8), 735-740.
- Marescau, B., De Deyn, P. P., Qureshi, I. A., & Lowenthal, A. (1992). Guanidino compounds in uremia and hyperargininemia. In *Guanidino Compounds in Biology and Medicine* (pp. 47-56). Springer, Boston, MA.
- Marescau, B., De Deyn, P., & Lowenthal, A. (1989). Hyperargininemia, epilepsy and the metabolism of guanidino compounds.
- Marescau, B., De Deyn, P. P., Wiechert, P., & Lowenthal, A. (1982). Guanidino compounds in hyperargininemia. *Advances in experimental medicine and biology*, 153, 427–434.
- De Deyn, P. P., Marescau, B., Qureshi, I. A., & Lowenthal, A. (1997). Guanidino compound analysis as a complementary diagnostic parameter for hyperargininemia: follow-up of guanidino compound levels during therapy. *Journal of the neurological sciences*, 145(2), 143–149.
- PubChem. (n.d.). **delta-Guanidinovaleric acid**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)

- O'Gorman, M., Smith, R., & Clish, C. B. (2020). Nutritional and metabolic regulation of the metabolite dimethylguanidino valeric acid: an early marker of cardiometabolic disease. *American Journal of Physiology-Endocrinology and Metabolism*, 319(3), E509-E518.
- Poolman, B., Driessen, A. J., & Konings, W. N. (1987). Regulation of arginine-ornithine exchange and the arginine deiminase pathway in *Streptococcus lactis*. *Journal of bacteriology*, 169(12), 5597–5604.
- Journal of Chemical Education. (n.d.). A Graphical Approach to Determine the Isoelectric Point and Charge of Small Peptides from pH 0 to 14. Retrieved from [\[Link\]](#)
- O'Gorman, M., & Clish, C. B. (2017). Dimethylguanidino valeric acid is a marker of liver fat and predicts diabetes.
- Wikipedia. (n.d.). Isoelectric point. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Outline of arginine metabolism via four distinct enzymatic pathways. Retrieved from [\[Link\]](#)
- Master Organic Chemistry. (2023, February 9). Isoelectric Points Of Amino Acids (And How To Calculate Them). Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). The Arginine degradation pathway. Retrieved from [\[Link\]](#)
- Khan Academy. (n.d.). Isoelectric focusing. Retrieved from [\[Link\]](#)
- Khan Academy. (n.d.). Isoelectric point and zwitterions. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). alpha-keto-**delta-Guanidinovaleric acid**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Transamination. Retrieved from [\[Link\]](#)
- Pharmaguideline. (n.d.). Transamination, Deamination and Decarboxylation. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Chemical structure of arginine.[\[3\]](#) 2-amino-5-guanidinopentanoic acid... Retrieved from [\[Link\]](#)

- Humm, A., Fritsche, E., Steinbacher, S., & Huber, R. (1997). Crystal structure and reaction mechanism of L-arginine: glycine amidinotransferase: a bizarre enzyme-substrate recognition. *The EMBO journal*, 16(12), 3373–3385.
- Sookoian, S., & Pirola, C. J. (2018). The mitochondrial connection: Arginine degradation versus arginine conversion to nitric oxide.
- Valle, D., & Simell, O. (2001). The hyperornithinemias. In *The Metabolic and Molecular Bases of Inherited Disease* (8th ed., pp. 1857-1895). McGraw-Hill.
- Appuhamy, J. A. D. R. N., Knoebel, N. A., Nayananjali, W. A. D., Escobar, J., & De, S. (2012). Susceptibility of anthocyanins to ex vivo degradation in human saliva. *Food chemistry*, 132(4), 1943–1949.
- Mortensen, P. B., & Rasmussen, H. S. (1988). Degradation of amino acids to short-chain fatty acids in humans. An in vitro study. *Scandinavian journal of gastroenterology*, 23(2), 178–182.
- Deprez, S., Mila, I., Huneau, J. F., Tome, D., & Scalbert, A. (2001). Procyanidin dimers are metabolized by human microbiota with 2-(3,4-dihydroxyphenyl)acetic acid and 5-(3,4-dihydroxyphenyl)-gamma-valerolactone as the major metabolites. *The Journal of nutrition*, 131(2), 231–238.
- Patrick, K. S., & Gentry, K. R. (2013). Arginine Mimetics via α -Guanidino Acids: Introduction of Functional Groups and Stereochemistry Adjacent to Recognition Guanidiniums in Peptides. *ACS medicinal chemistry letters*, 4(11), 1086–1090.
- Humm, A., Fritsche, E., Steinbacher, S., & Huber, R. (1999). The Ligand-Induced Structural Changes of Human L-Arginine:Glycine Amidinotransferase. A Mutational and Crystallographic Study. *The Journal of biological chemistry*, 274(5), 3026–3033.
- Patrick, K. S., & Gentry, K. R. (1995). Polypeptide amino acid composition and isoelectric point. II. Comparison between experiment and theory. *Analytical biochemistry*, 231(1), 82–91.
- Iowa State University Digital Repository. (n.d.). Human Gut Microbial Degradation of Flavonoids: Structure-Function Relationships. Retrieved from [\[Link\]](#)
- Groen, B. L., van der Wielen, L. A., & Straathof, A. J. (2015). Redesigning and characterizing the substrate specificity and activity of *Vibrio fluvialis* aminotransferase for the synthesis of imagabalin. *Applied and environmental microbiology*, 81(12), 4019–4027.
- Sookoian, S., & Pirola, C. J. (2021). Arginine: at the crossroads of nitrogen metabolism. *Trends in endocrinology and metabolism: TEM*, 32(2), 79–94.
- Scolnick, E. M., & D'Andrea, A. D. (1998). L-arginine binding to liver arginase requires proton transfer to gateway residue His141 and coordination of the guanidinium group to the dimanganese(II,II) center. *Biochemistry*, 37(23), 8539–8550.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Guanidino compounds in hyperargininemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Buy delta-Guanidinovaleric acid | 462-93-1 [smolecule.com]
- 3. Increased plasma and tissue guanidino compounds in a mouse model of hyperargininemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Hyperargininemia, epilepsy and the metabolism of guanidino compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Guanidino compounds in hyperargininemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Guanidino compound analysis as a complementary diagnostic parameter for hyperargininemia: follow-up of guanidino compound levels during therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. delta-Guanidinovaleric acid | C₆H₁₃N₃O₂ | CID 160464 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Transamination - Wikipedia [en.wikipedia.org]
- 9. Transamination, Deamination and Decarboxylation | Pharmaguideline [pharmaguideline.com]
- 10. Isoelectric Point for Protein Analysis and Biopharmaceutical Development - Creative Proteomics Blog [creative-proteomics.com]
- To cite this document: BenchChem. [Delta-Guanidinovaleric Acid: A Comprehensive Technical Guide to its Basic Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1211841/docs#delta-guanidinovaleric-acid-a-comprehensive-technical-guide-to-its-basic-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)